

Chemical structure and properties of 2',4'-Dichloro-5'-fluoroacetophenone

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Compound of Interest

Compound Name: 2',4'-Dichloro-5'-fluoroacetophenone

Cat. No.: B1331288

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An In-depth Technical Guide to 2',4'-Dichloro-5'-fluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2',4'-Dichloro-5'-fluoroacetophenone is a halogenated aromatic ketone that serves as a critical intermediate in the synthesis of a variety of complex organic molecules.^{[1][2]} Its strategic placement of chlorine and fluorine atoms on the phenyl ring enhances its reactivity, making it a valuable building block, particularly in the pharmaceutical and agrochemical industries.^{[1][3]} This compound is notably a key precursor for the synthesis of third-generation fluoroquinolone antibiotics, such as Ciprofloxacin and Enoxacin.^[4] Its utility also extends to the development of potent herbicides and fungicides, where the halogenated structure contributes to the stability and efficacy of the final products.^{[2][3]} This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and safety protocols.

Chemical Structure and Properties

The molecular structure of **2',4'-Dichloro-5'-fluoroacetophenone** consists of an acetophenone core substituted with two chlorine atoms at the 2' and 4' positions and a fluorine atom at the 5' position.

Caption: 2D Chemical Structure of **2',4'-Dichloro-5'-fluoroacetophenone**.

Identifiers and Descriptors

The following table summarizes the key identifiers for **2',4'-Dichloro-5'-fluoroacetophenone**.

Identifier	Value	Citation
CAS Number	704-10-9	[3]
Molecular Formula	C ₈ H ₅ Cl ₂ FO	[3]
Molecular Weight	207.03 g/mol	[3]
IUPAC Name	1-(2,4-dichloro-5-fluorophenyl)ethanone	[4]
Synonyms	DCFA, 2,4-Dichloro-5-fluorohypnone	[4]
InChI	1S/C8H5Cl2FO/c1-4(12)5-2-8(11)7(10)3-6(5)9/h2-3H,1H3	[5][6]
InChIKey	FAKJFAMIABOKBW-UHFFFAOYSA-N	[5][6]
Canonical SMILES	CC(=O)C1=CC(=C(C=C1Cl)Cl)F	[4]

Physical and Chemical Properties

This table outlines the key physical and chemical properties of the compound.

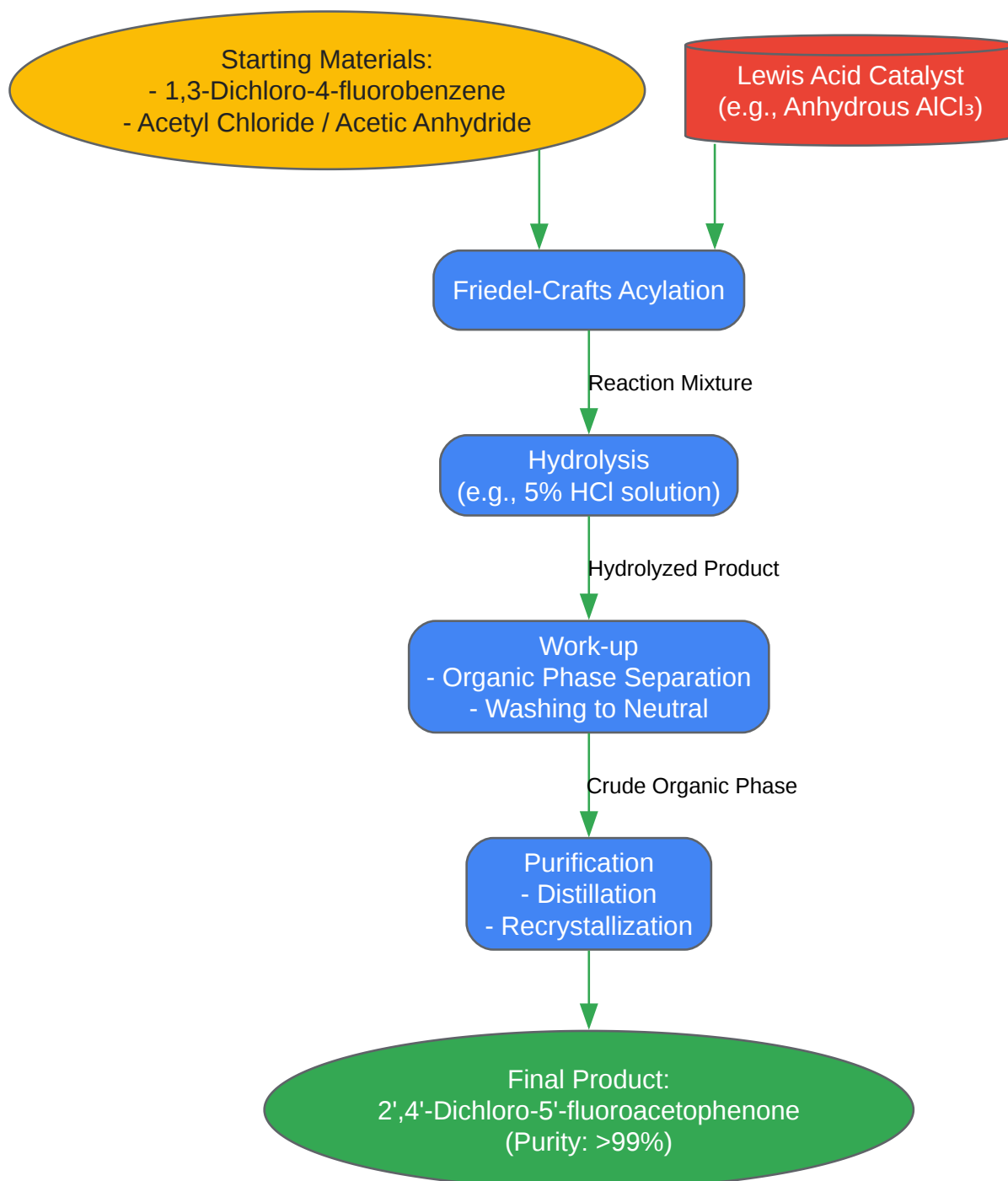
Property	Value	Citation
Appearance	White to light yellow crystalline solid or powder.	[4][7]
Melting Point	33-36 °C	[8]
Boiling Point	167 °C (at 760 mmHg)	[5]
112-115 °C (at 5 mmHg)	[7]	
Density	1.425 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.546	[5]
Flash Point	113 °C (235.4 °F) - closed cup	[5]
Solubility	Sparingly soluble in water. Soluble in organic solvents.	[4][9]
Storage	Store in a dry, cool, well-ventilated place. Keep container tightly closed. Argon charged and protected from light are recommended.	[5]

Spectral Data

Characterization of **2',4'-Dichloro-5'-fluoroacetophenone** is typically performed using standard spectroscopic methods. While specific spectral data with peak assignments are not widely available in public databases, supplier and chemical information sites confirm that ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry (MS) are standard techniques used for its analysis.[4][6]

Synthesis and Manufacturing

The primary route for synthesizing **2',4'-Dichloro-5'-fluoroacetophenone** is through the Friedel-Crafts acylation of 1,3-dichloro-4-fluorobenzene. Alternative multi-step syntheses starting from other precursors like 3,4-dichloronitrobenzene have also been developed.[4]



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Caption: Generalized workflow for the synthesis of **2',4'-Dichloro-5'-fluoroacetophenone**.

Experimental Protocol: Friedel-Crafts Acylation

The following protocol is a representative method for the laboratory synthesis of **2',4'-Dichloro-5'-fluoroacetophenone**.^[7]

Materials:

- 1,3-Dichloro-4-fluorobenzene
- Acetyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- 5% Hydrochloric acid solution
- Inert solvent (e.g., dichloroethylene)
- Standard laboratory glassware (four-necked flask, dropping funnel, condenser)

Procedure:

- **Reaction Setup:** A 1000 mL four-necked flask is charged with 1,3-dichloro-4-fluorobenzene and cooled to approximately 20°C.
- **Catalyst Addition:** Anhydrous aluminum chloride is added to the flask while maintaining the temperature between 20-30°C.
- **Acylating Agent Addition:** Acetyl chloride is added dropwise over a period of 2 to 3 hours, ensuring the temperature remains controlled.
- **Reaction Heating:** The reaction mixture is gradually heated to 40°C and held for 30 minutes, then slowly warmed to 70°C for 1-2 hours, and finally heated to 110°C ($\pm 2^\circ\text{C}$) for 3-4 hours to drive the reaction to completion.
- **Hydrolysis:** After the reaction is complete, the mixture is cooled to room temperature. A 5% hydrochloric acid solution is then added, and the mixture is heated to 80-90°C for 2-3 hours to hydrolyze the aluminum chloride complex.
- **Work-up and Purification:** The product is cooled, and the organic phase is separated. This organic layer is washed until neutral. The final product is purified by distillation and

subsequent recrystallization to yield **2',4'-dichloro-5'-fluoroacetophenone** with high purity (e.g., 99.8%).

Applications in Research and Development

As a key intermediate, **2',4'-Dichloro-5'-fluoroacetophenone** is primarily utilized in the following areas:

- **Pharmaceutical Synthesis:** It is an essential building block for producing third-generation fluoroquinolone antibiotics, which are broad-spectrum antibacterial agents.^[4] It is also used in the development of other biologically active molecules, including potential anti-inflammatory and analgesic drugs.^[3]
- **Agrochemical Development:** The compound is used in the formulation of modern herbicides, insecticides, and pesticides, contributing to crop protection and enhanced agricultural yields.^{[2][3]}
- **Chemical Research:** In a laboratory setting, it serves as a versatile reagent in organic synthesis to introduce the 2,4-dichloro-5-fluorophenyl moiety into novel compounds.^{[3][4]}

Safety and Handling

2',4'-Dichloro-5'-fluoroacetophenone is classified as an irritant and requires careful handling in a well-ventilated area.^{[4][5]}

GHS Hazard Information

Hazard Class	Category	Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Citations for all data in the table:^{[4][5]}

- Pictogram: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[5]

Precautionary Measures

- Prevention: Wear protective gloves, eye protection, and face protection. Avoid breathing dust, fumes, or vapors. Use only outdoors or in a well-ventilated area. Wash skin thoroughly after handling.[5]
- Response:
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[5]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.[5]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[5]
- Personal Protective Equipment (PPE): Recommended PPE includes an N95 dust mask, chemical safety goggles or eyeshields, and impervious gloves.[5]

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